

A Comprehensive Technical Guide to dl-Aloesol

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Compound of Interest

Compound Name: *dl-Aloesol*

Cat. No.: B161559

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dl-Aloesol**, a natural product with emerging biological significance. The document details its fundamental physicochemical properties, available experimental protocols, and insights into its mechanism of action, where elucidated.

Core Physicochemical Data

The essential identifiers and properties of **dl-Aloesol** are summarized in the table below for easy reference.

Identifier	Value	Source
CAS Number	104871-04-7	[1][2]
Molecular Weight	234.25 g/mol	[1][3][4]
Molecular Formula	C ₁₃ H ₁₄ O ₄	[1][3][4]

Biological Context and Activity

dl-Aloesol is a natural product that has been isolated from the endophytic fungus *Aspergillus* sp.[1]. Metabolites from *Aspergillus* sp. have been noted for a range of biological activities, including cytotoxic, antibacterial, free radical scavenging, anti-parasitic, antiviral, and antiproliferative effects[1]. **dl-Aloesol** itself is a secondary metabolite identified within this context[2].

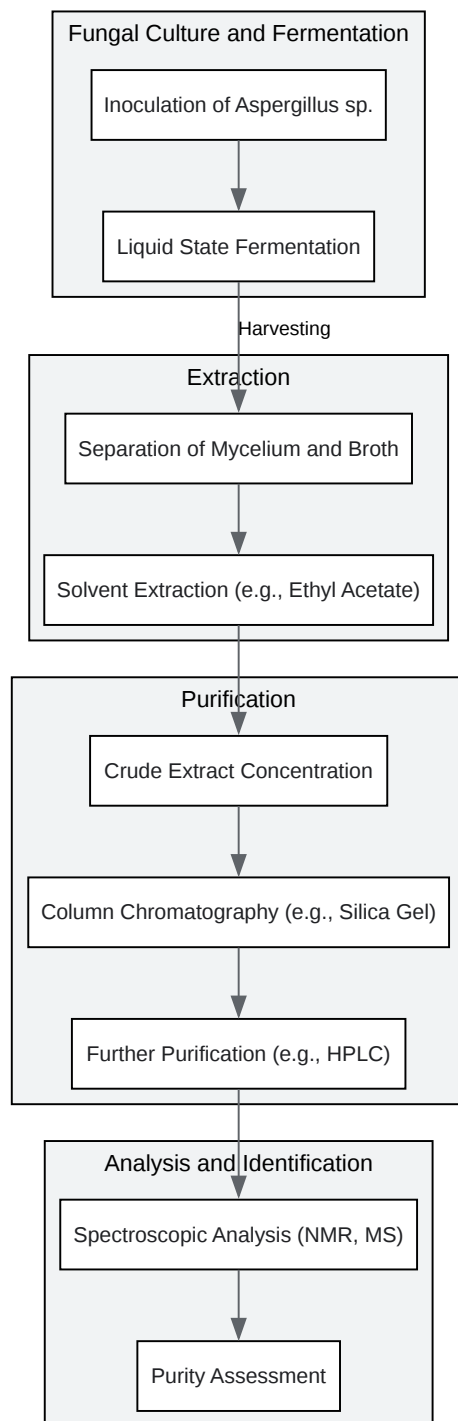
Experimental Protocols

While specific, detailed experimental protocols for **dl-Aloesol** are not extensively published in publicly accessible literature, general methodologies for the isolation and handling of similar fungal metabolites can be inferred.

General Isolation and Purification Workflow

A generalized workflow for obtaining **dl-Aloesol** from its fungal source would typically involve the following stages. This process is illustrative and would require optimization for specific laboratory conditions.

Generalized Isolation Workflow for dl-Aloesol

[Click to download full resolution via product page](#)Caption: Generalized workflow for **dl-Aloesol** isolation.

Solubility and Handling

For experimental use, **dl-Aloesol** is soluble in solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone[2]. When preparing stock solutions, it is crucial to select a solvent that is compatible with the intended biological assay. For long-term storage, refer to the supplier's certificate of analysis, though room temperature is often suitable for continental US locations[1].

Signaling Pathways

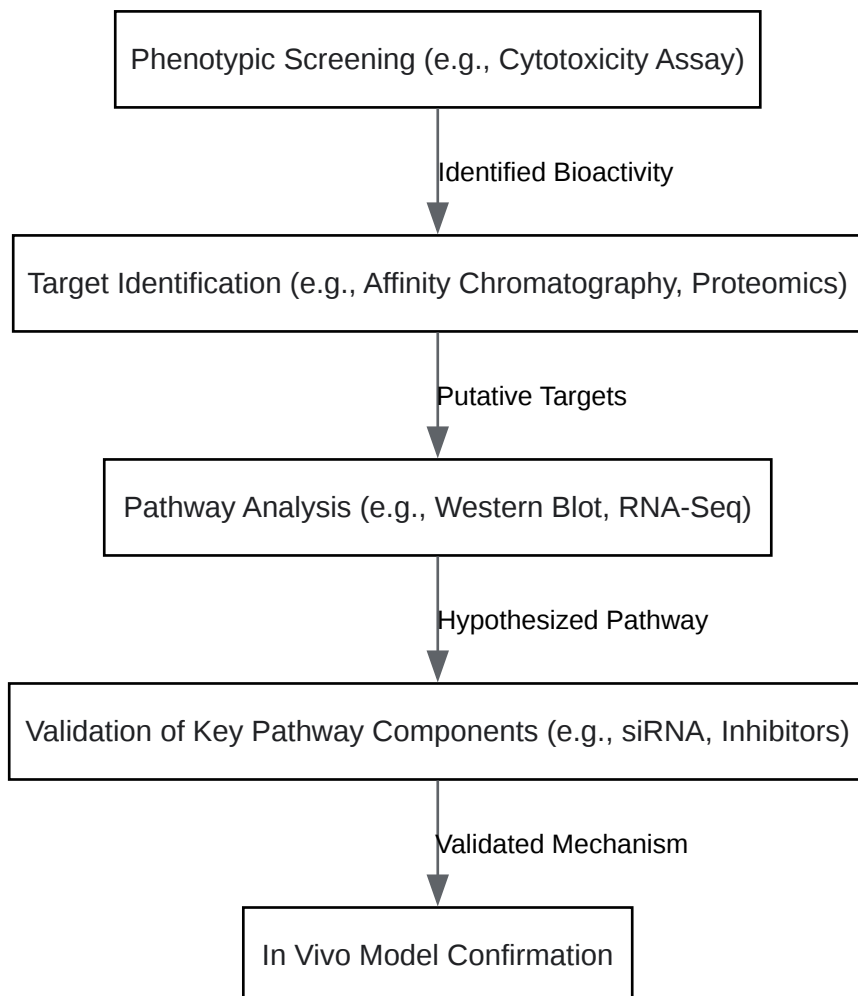
Currently, there is a lack of specific, publicly available research detailing the signaling pathways directly modulated by **dl-Aloesol**. The broad biological activities of metabolites from *Aspergillus* sp. suggest potential interactions with various cellular processes, but further investigation is required to elucidate the precise mechanisms of **dl-Aloesol**.

As research progresses, it is anticipated that studies will uncover its molecular targets and its effects on signaling cascades related to cell proliferation, apoptosis, and inflammatory responses, given the described activities of related compounds.

Logical Flow for Future Mechanistic Studies

The following diagram outlines a logical progression for future research aimed at identifying the signaling pathways affected by **dl-Aloesol**.

Investigative Workflow for dl-Aloesol's Mechanism of Action



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Caption: Logical workflow for mechanistic studies of **dl-Aloesol**.

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